

Ethyl 3-ethoxypropionate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

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Ethyl 3-ethoxypropionate (EEP), a versatile ether ester solvent, is gaining prominence in various scientific and industrial applications, including in specialized roles within drug formulation and development. Its unique combination of a slow evaporation rate, good solvency for a wide range of polymers, and a favorable safety profile makes it a subject of interest. This technical guide provides an in-depth overview of the core physical properties of **Ethyl 3-ethoxypropionate**, complete with experimental methodologies and structured data for ease of reference.

Core Physical and Chemical Properties

Ethyl 3-ethoxypropionate is a clear, colorless liquid characterized by a mild, ester-like odor.^[1] Its fundamental identifiers and properties are summarized below.

Property	Value	Reference(s)
CAS Number	763-69-9	[1]
Molecular Formula	C ₇ H ₁₄ O ₃	[1]
Molecular Weight	146.18 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Mild, ester-like	[1]

Quantitative Physical Properties

The following tables provide detailed quantitative data on the key physical properties of **Ethyl 3-ethoxypropionate**, crucial for modeling, formulation, and process design.

Thermal Properties

Property	Value	Reference(s)
Boiling Point	165-172 °C (329-342 °F)	[2]
Melting Point	-75 °C (-103 °F)	
Flash Point	58.8 °C (138 °F) (Closed Cup)	[3]
Autoignition Temperature	377 °C (711 °F)	[2]

Optical and Physical Properties

Property	Value (at specified temperature)	Reference(s)
Density	0.948 - 0.952 g/cm ³ at 20 °C	[4]
Refractive Index	1.4074 at 20 °C	[2]
Viscosity	1.3 mPa·s at 25 °C	[3]
Surface Tension	27.0 dynes/cm at 23 °C	[2]
Vapor Pressure	1.5 mmHg at 25 °C	[5]
Vapor Density	5.03 (Air = 1)	[5]

Solubility Profile

Ethyl 3-ethoxypropionate exhibits a distinct solubility profile, being sparingly soluble in water while showing excellent miscibility with a wide range of organic solvents. This characteristic is pivotal in its application as a solvent in complex formulations.

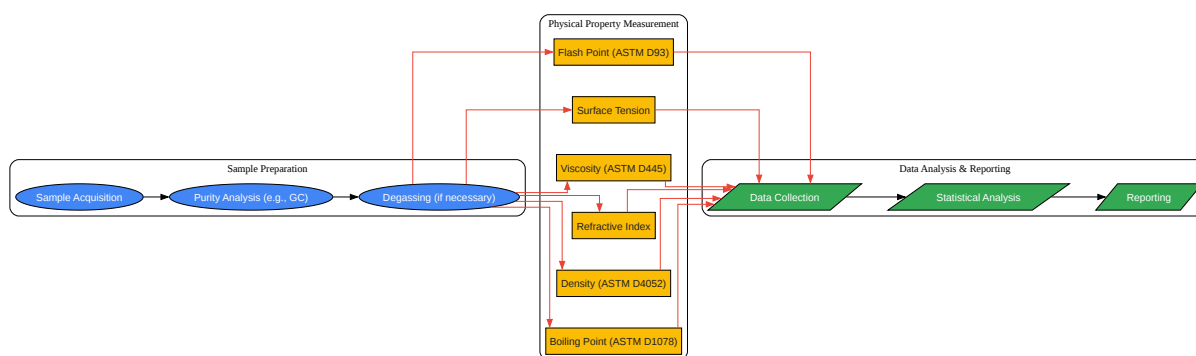
Solvent	Solubility	Reference(s)
Water	54.1 g/L at 20 °C	
Alcohol (Ethanol)	Soluble	[4][6]
Acetone	Soluble	[6]
Toluene	Very soluble	[7]
Methanol	Soluble	
Other Organic Solvents	Miscible with many common organic solvents	

Experimental Protocols for Property Determination

The accurate determination of physical properties is paramount for the reliable application of chemical substances. The following section outlines the standardized methodologies for measuring the key physical properties of liquid compounds like **Ethyl 3-ethoxypropionate**.

Generalized Experimental Workflow

The determination of the physical properties of a liquid chemical typically follows a standardized workflow to ensure accuracy and reproducibility. The following diagram illustrates a generalized process.



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A generalized workflow for the experimental determination of key physical properties of a liquid chemical.

Detailed Methodologies

- **Boiling Point Determination (ASTM D1078):** This standard test method covers the distillation range of volatile organic liquids. A sample of the liquid is distilled under prescribed conditions. The temperature of the vapor is monitored with a calibrated thermometer as the

liquid boils. The initial boiling point is the temperature at which the first drop of condensate falls from the condenser, and the distillation range is the temperature difference between the initial boiling point and the dry point (the temperature at which the last of the liquid evaporates).

- **Density Measurement (ASTM D4052):** This method utilizes a digital density meter. A small volume of the liquid is introduced into an oscillating U-tube. The change in the oscillation frequency of the tube caused by the sample is measured and used to calculate the density of the liquid. The temperature of the sample is precisely controlled during the measurement.
- **Refractive Index Measurement:** An Abbe refractometer is commonly used for this measurement. A few drops of the liquid are placed between two prisms. Light is passed through the sample, and the angle of refraction is measured. The refractive index is read directly from a calibrated scale. The temperature should be controlled and reported as the refractive index is temperature-dependent.
- **Viscosity Determination (ASTM D445):** This standard test method measures the kinematic viscosity of transparent and opaque liquids. It involves measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer at a known and closely controlled temperature. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.
- **Surface Tension Measurement:** The du Noüy ring method or the Wilhelmy plate method are common techniques. These methods involve measuring the force required to detach a platinum ring or a plate from the surface of the liquid. The surface tension is then calculated from this force and the dimensions of the ring or plate.
- **Flash Point Determination (ASTM D93):** This is a standard test method using a Pensky-Martens closed-cup tester. The sample is heated in a closed cup at a slow, constant rate with constant stirring. An ignition source is directed into the cup at regular intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

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